

Application Notes and Protocols for In Vivo Administration of DBPR116

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Compound of Interest

Compound Name: DBPR116

Cat. No.: B15620305

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Introduction

DBPR116 is a novel prodrug of BPRMU191, which acts as a mu-opioid receptor (MOR) modulator. It is designed to be co-administered with a morphinan antagonist, such as naltrexone. This combination converts the antagonist into a G protein-biased MOR agonist, leading to analgesic effects with a potentially improved side-effect profile compared to traditional opioids.[1] In preclinical studies, the **DBPR116**/naltrexone combination has demonstrated potent antinociceptive effects with reduced gastrointestinal dysfunction, tolerance, and dependence.[1][2]

These application notes provide a comprehensive guide for the in vivo administration of **DBPR116** in rodent models, based on available preclinical data.

Quantitative Data Summary

The following tables summarize key quantitative data for the in vivo use of **DBPR116** in combination with naltrexone.

Table 1: Recommended Dosage and Administration for **DBPR116**/Naltrexone Combination in Mice

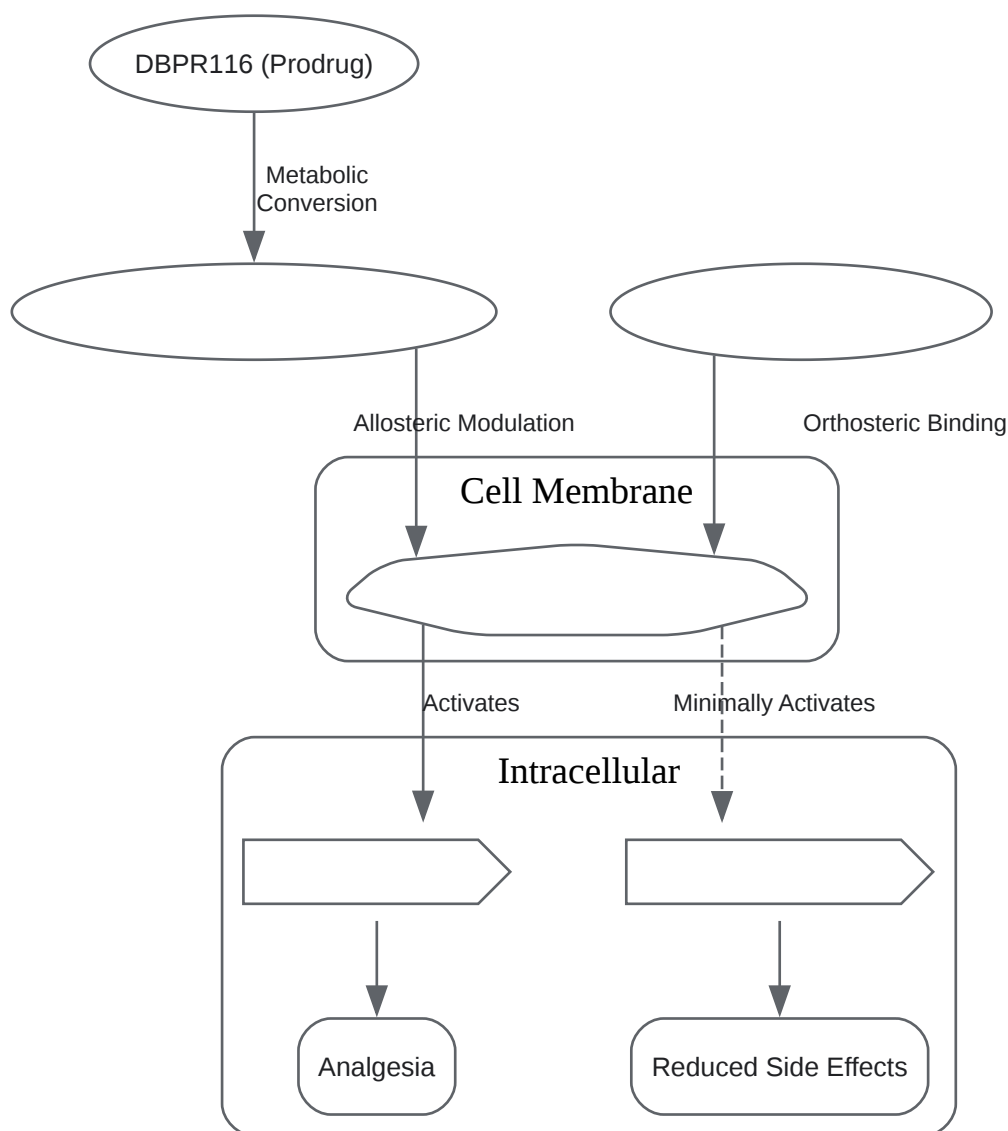
Parameter	Value	Animal Model	Administration Route	Source
Naltrexone Dose	1 mg/kg	Mouse	Intravenous (i.v.)	[3][4]
DBPR116 ED ₅₀ (Acute Pain)	< 10 mg/kg	Acute Thermal Pain	Intravenous (i.v.)	[3][4]
DBPR116 MTD	> 40 mg/kg	Rodent	Not Specified	[3][4]

Table 2: Comparative Efficacy of **DBPR116**/Naltrexone vs. Morphine in Mouse Pain Models

Pain Model	DBPR116/Naltrexone Efficacy	Morphine Efficacy	Source
Acute Thermal Pain	Comparable antinociceptive effect	Standard	[3]
Neuropathic Pain	Better antinociceptive effect	Standard	[3]
Cancer Pain	Greater analgesic effects	Poor analgesic effect with subchronic use	[4]

Signaling Pathway

DBPR116, as a prodrug of BPRMU191, facilitates a unique mode of action at the mu-opioid receptor (MOR). When co-administered with an antagonist like naltrexone, BPRMU191 allosterically modulates the receptor, enabling the antagonist to activate G-protein signaling pathways, while minimizing the recruitment of β -arrestin. This biased signaling is hypothesized to be responsible for the observed analgesic effects with a reduction in typical opioid-related side effects.



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DBPR116/Naltrexone Signaling Pathway at the Mu-Opioid Receptor.

Experimental Protocols

The following are detailed protocols for key in vivo experiments based on the available literature.

Protocol 1: Assessment of Antinociceptive Effects in an Acute Thermal Pain Model (Tail-Flick Test)

Objective: To evaluate the analgesic effect of the **DBPR116**/naltrexone combination in a model of acute thermal pain.

Materials:

- Male ICR mice (20-25 g)
- **DBPR116**
- Naltrexone
- Vehicle (e.g., 10% DMSO, 10% Cremophor EL, 80% saline)
- Tail-flick analgesia meter
- Animal restraints

Procedure:

- Animal Acclimation: Acclimate mice to the testing environment and apparatus for at least 30 minutes before the experiment.
- Baseline Measurement: Determine the baseline tail-flick latency for each mouse by applying a radiant heat source to the tail and recording the time to tail withdrawal. The average of three readings, taken at 15-minute intervals, should be used as the baseline. A cut-off time (e.g., 10 seconds) should be established to prevent tissue damage.
- Drug Administration:
 - Prepare a solution of naltrexone (1 mg/kg) and the desired dose of **DBPR116** in the vehicle.
 - Administer the drug combination via intravenous (i.v.) injection into the tail vein.
- Post-Treatment Measurements: Measure the tail-flick latency at various time points post-injection (e.g., 15, 30, 60, 90, and 120 minutes).

- **Data Analysis:** The antinociceptive effect is typically expressed as the Maximum Possible Effect (%MPE), calculated using the formula: $\%MPE = [(Post\text{-}drug\ latency - Baseline\ latency) / (Cut\text{-}off\ time - Baseline\ latency)] \times 100$

Protocol 2: Assessment of Antinociceptive Effects in a Neuropathic Pain Model (Von Frey Test)

Objective: To assess the efficacy of the **DBPR116**/naltrexone combination in a model of mechanical allodynia.

Materials:

- Male Sprague-Dawley rats (180-220 g) with induced neuropathy (e.g., Chronic Constriction Injury model)
- **DBPR116**
- Naltrexone
- Vehicle
- Von Frey filaments of varying forces
- Elevated mesh platform with clear enclosures

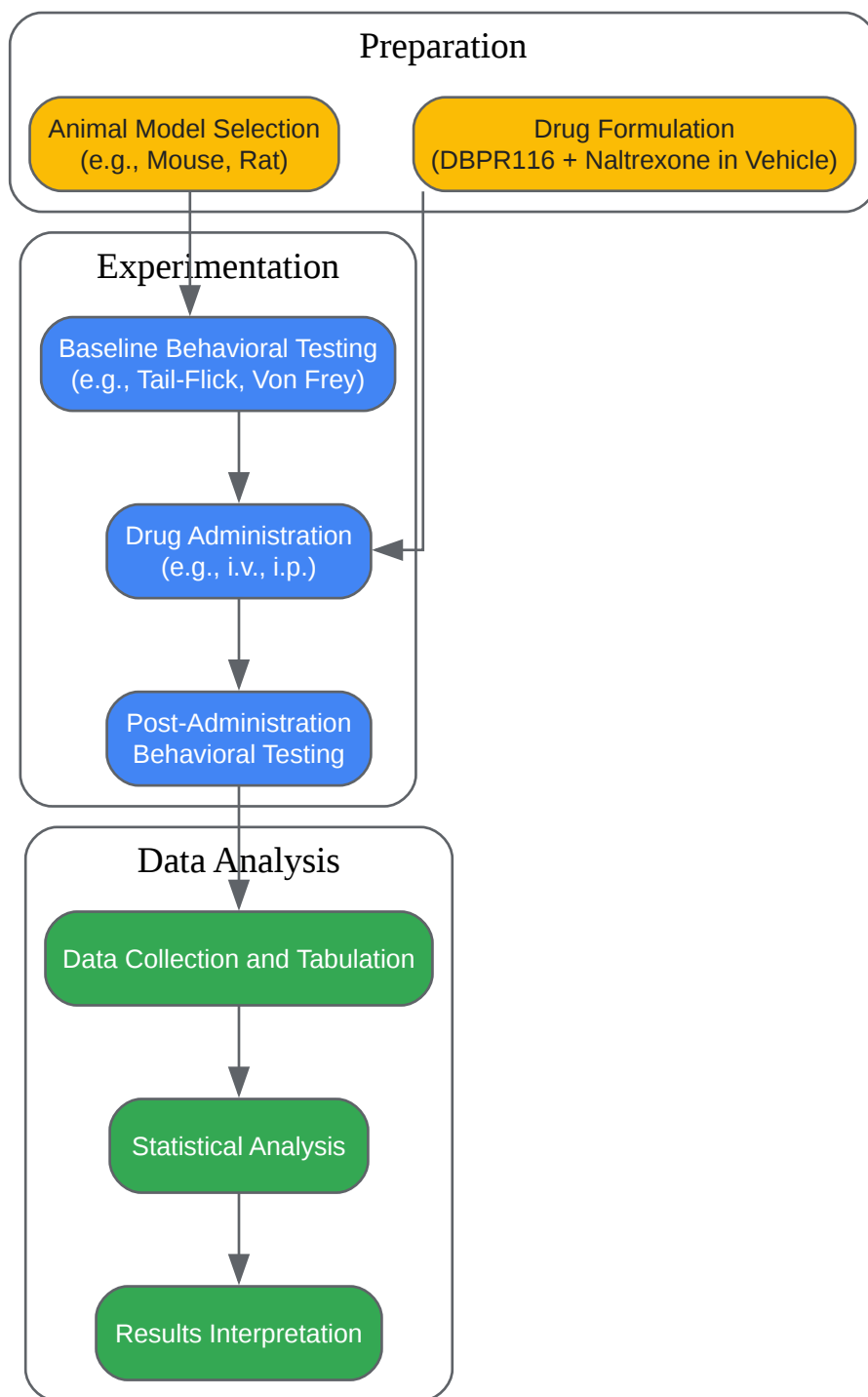
Procedure:

- **Animal Acclimation:** Acclimate the animals to the testing chambers for at least 30 minutes prior to testing.
- **Baseline Measurement:** Determine the baseline paw withdrawal threshold by applying Von Frey filaments to the plantar surface of the hind paw. Start with a filament of intermediate force and use the "up-down" method to determine the 50% withdrawal threshold.
- **Drug Administration:** Administer the **DBPR116**/naltrexone combination at the desired doses and route (e.g., intraperitoneal or intravenous).

- **Post-Treatment Measurements:** Measure the paw withdrawal threshold at various time points post-administration (e.g., 30, 60, 120, and 240 minutes).
- **Data Analysis:** The results are expressed as the paw withdrawal threshold in grams. An increase in the threshold indicates an antiallodynic effect.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the in vivo efficacy of **DBPR116**.



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General Experimental Workflow for In Vivo Evaluation of DBPR116.

Conclusion

DBPR116, in combination with naltrexone, represents a promising therapeutic strategy for the treatment of severe pain. The provided protocols and data serve as a guide for researchers and scientists in the design and execution of further preclinical studies. Adherence to established animal welfare guidelines and institutional protocols is mandatory for all in vivo experimentation.

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